

CD1530 solubility in DMSO and other solvents.

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Compound of Interest

Compound Name: CD1530

Cat. No.: B1668750

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CD1530 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with technical information and answers to frequently asked questions regarding the solubility and handling of **CD1530**.

Frequently Asked Questions (FAQs)

Q1: What is **CD1530** and what is its primary mechanism of action?

CD1530 is a potent and selective synthetic agonist for the Retinoic Acid Receptor gamma (RAR γ).^[1] Its mechanism of action involves binding to RAR γ , which then forms a heterodimer with a Retinoid X Receptor (RXR). This complex binds to specific DNA sequences known as Retinoic Acid Response Elements (RAREs) in the regulatory regions of target genes, thereby modulating their transcription.^{[2][3]} Functionally, **CD1530** has been shown to reduce the phosphorylation of Smad1/5/8, inhibit Bone Morphogenetic Protein (BMP) signaling, and decrease levels of β -catenin, MMP9, and Reactive Oxygen Species (ROS).^{[4][5]}

Q2: In which solvents is **CD1530** soluble?

CD1530 exhibits good solubility in dimethyl sulfoxide (DMSO).^[4] It is also soluble in aqueous solutions containing a basic equivalent, such as 1 eq. NaOH.^{[6][7]} For in vivo studies, it has been administered via intramuscular injection using DMSO as the solvent or orally by dissolving it in drinking water.^{[4][7]}

CD1530 Solubility Data

Solvent	Reported Solubility	Molar Concentration	Source(s)
DMSO	100 mg/mL	~251 mM	[4]
DMSO	Up to 100 mM	100 mM	
1 eq. NaOH	50 mM	50 mM	[6][7]

Molecular Weight of **CD1530** is approximately 398.49 g/mol .[1][4]

Q3: How should I prepare a stock solution of **CD1530** in DMSO?

Preparing a concentrated stock solution in DMSO is the recommended first step for most applications. Please refer to the detailed protocol provided in the "Experimental Protocols" section below.

Q4: Can I use solvents other than DMSO for cell culture experiments?

While DMSO is the most commonly reported solvent for preparing stock solutions, it's crucial to minimize the final DMSO concentration in your cell culture medium, as it can be toxic to cells at higher concentrations (typically >0.5%).[2][8] If your experimental design is sensitive to DMSO, you may need to perform serial dilutions to lower the final concentration or explore alternative solubilization methods, though these are less commonly reported for **CD1530**.

Q5: My **CD1530** is not dissolving properly in DMSO. What should I do?

Please consult the "Troubleshooting Guide" below for common issues and solutions related to dissolving **CD1530**.

Experimental Protocols

Protocol: Preparation of a 10 mM **CD1530** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for subsequent dilutions.

Materials:

- **CD1530** powder (crystalline solid)[6]
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)[4]
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heating block (optional)
- Ultrasonic bath (optional)

Procedure:

- **Pre-weighing:** Accurately weigh the desired amount of **CD1530** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need approximately 3.98 mg of **CD1530** (based on a MW of 398.49 g/mol).
- **Solvent Addition:** Add the appropriate volume of high-purity DMSO to the vial containing the **CD1530** powder. It is highly recommended to use newly opened DMSO, as hygroscopic (water-absorbed) DMSO can significantly reduce the solubility of the compound.[4]
- **Initial Dissolution:** Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Assisted Solubilization (if necessary):** If the compound does not fully dissolve, you can employ the following methods:
 - **Warming:** Gently warm the solution in a 37°C water bath for 2-5 minutes.[7][8]
 - **Sonication:** Place the vial in an ultrasonic bath for a short period until the solution becomes clear.[4]
- **Sterilization (for cell culture):** If the stock solution will be used for cell culture, it should be sterilized. Filtering a high-concentration DMSO stock can be challenging. An alternative is to

perform all steps under aseptic conditions in a laminar flow hood. The final diluted media should be sterile-filtered.^[8]^[9]

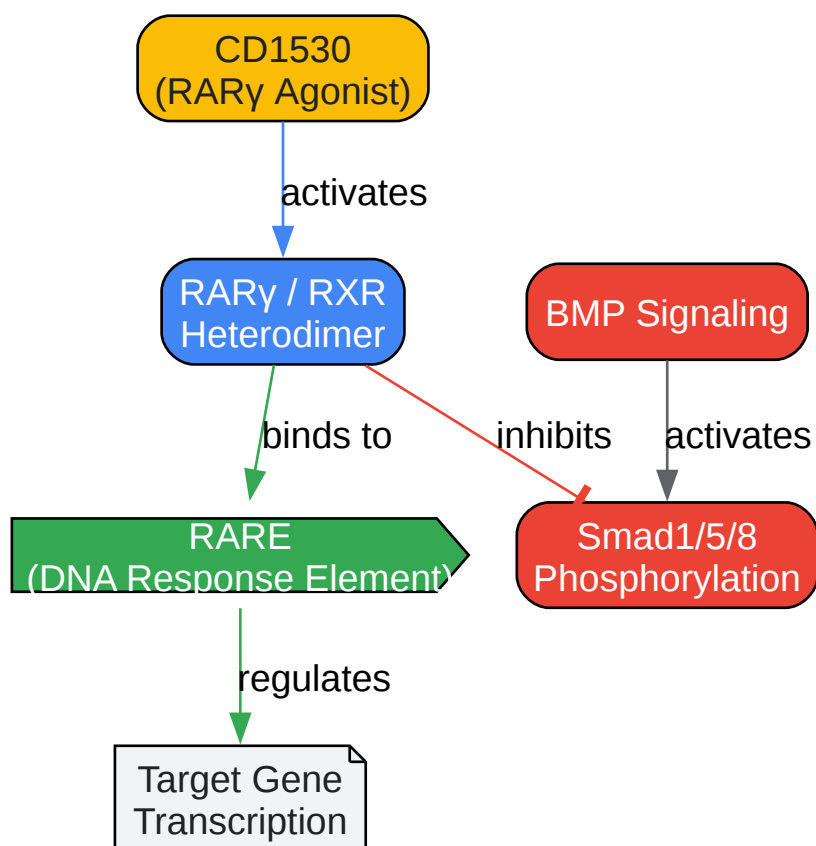
- Aliquoting and Storage: Once fully dissolved, dispense the stock solution into smaller, single-use aliquots to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^[4]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
CD1530 powder is not dissolving in DMSO, or the solution is cloudy.	1. Insufficient mixing.2. DMSO has absorbed moisture (is hygroscopic).3. Concentration is too high for room temperature dissolution.	1. Continue to vortex the solution for a longer duration.2. Use a fresh, unopened bottle of anhydrous/high-purity DMSO.[4]3. Gently warm the solution to 37°C and/or use an ultrasonic bath to aid dissolution.[4][7]
A precipitate forms when adding the DMSO stock solution to aqueous media.	1. The compound's solubility limit in the aqueous buffer has been exceeded.2. The temperature difference between the stock solution and the media is causing precipitation.	1. Increase the volume of the aqueous media to lower the final concentration of CD1530.2. Pre-warm the cell culture media to 37°C before adding the DMSO stock solution.[8]3. Add the stock solution dropwise while gently stirring the media.
Observed cellular toxicity in experiments.	1. The final concentration of DMSO in the cell culture is too high.2. The concentration of CD1530 is cytotoxic.	1. Ensure the final concentration of DMSO in the culture media does not exceed 0.5%.[2][8] Prepare a more concentrated stock if necessary to reduce the volume added.2. Perform a dose-response curve to determine the optimal, non-toxic concentration of CD1530 for your specific cell line.

Visualizations

Caption: Workflow for Preparing **CD1530** for Cell Culture.



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Caption: Simplified **CD1530** Signaling Pathway.

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